

Technical Safety Guide: 2,3,6-Trifluoro-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2,3,6-Trifluoro-4-(trifluoromethyl)pyridine

Cat. No.: B1334244

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and properties of **2,3,6-Trifluoro-4-(trifluoromethyl)pyridine** (CAS No. 84940-46-5). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure researchers and laboratory personnel can manage this reagent safely and effectively.

Chemical Identification and Properties

This substance is a fluorinated pyridine derivative, primarily used as a building block in the synthesis of complex organic molecules for the pharmaceutical and agrochemical industries.

Physical and Chemical Properties

The following table summarizes the key quantitative physical and chemical properties of this compound.

Property	Value	Citation
Molecular Formula	C ₆ HF ₆ N	[1]
Molecular Weight	201.07 g/mol	[1]
Physical State	Liquid	[2]
Appearance	Colorless	[2]
Boiling Point/Range	104 - 106 °C (219.2 - 222.8 °F)	[2]
Specific Gravity	1.579 g/cm ³	[2]
Refractive Index	1.3745 - 1.3795 (@ 20°C)	[3]
Melting Point/Range	No data available	[2]
Solubility	No information available	[2]

Hazard Identification and Classification

This chemical is classified as hazardous. The following GHS (Globally Harmonized System) classification provides a summary of the potential risks associated with its handling and use.

Classification	Code	Pictogram	Signal Word
Flammable liquids (Category 3)	H226	Warning	
Skin Corrosion/Irritation (Category 2)	H315	Warning	
Serious Eye Damage/Eye Irritation (Category 2)	H319	Warning	
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335	Warning	

Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Data

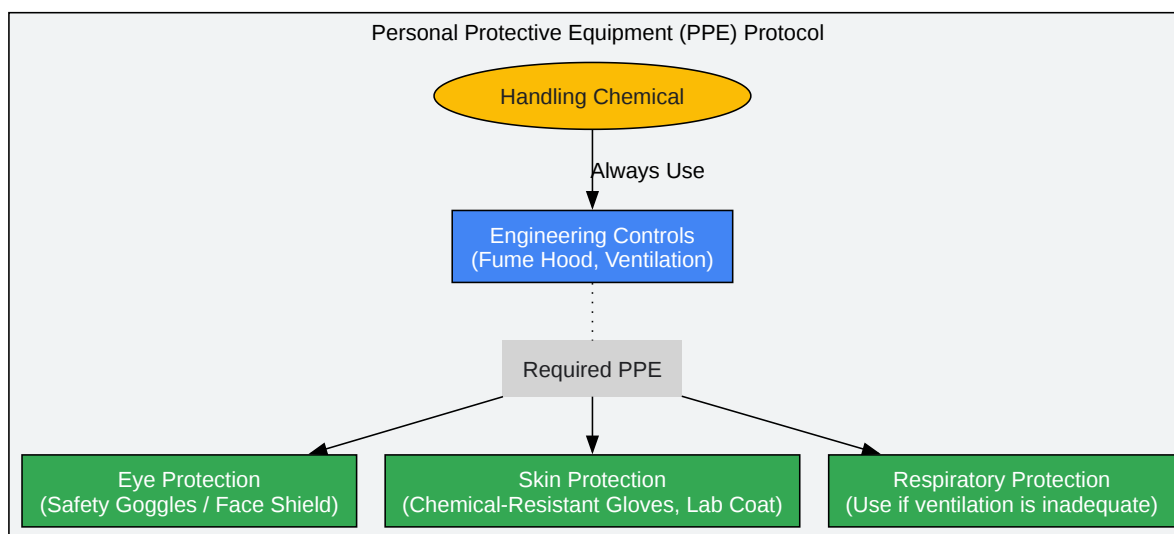
Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **2,3,6-Trifluoro-4-(trifluoromethyl)pyridine** are not available in the reviewed literature.^{[2][4]} The hazard assessment is based on the GHS classification criteria.

Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling this reagent. The following sections detail procedures for safe handling, emergency response, and storage.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally required. The logical workflow for selecting appropriate PPE is outlined in the diagram below.



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Caption: Required Personal Protective Equipment Workflow.

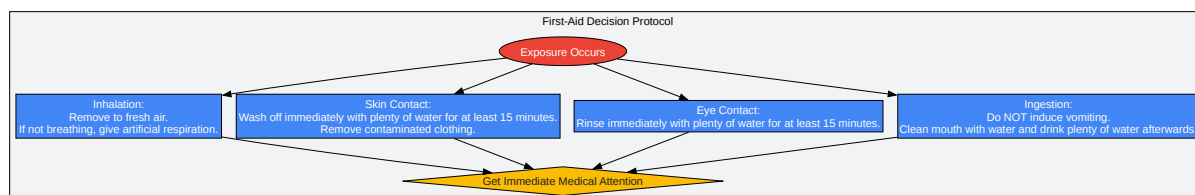
- Engineering Controls: Always handle this chemical within a certified chemical fume hood to ensure adequate ventilation.[5] Eyewash stations and safety showers must be readily accessible.[5]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

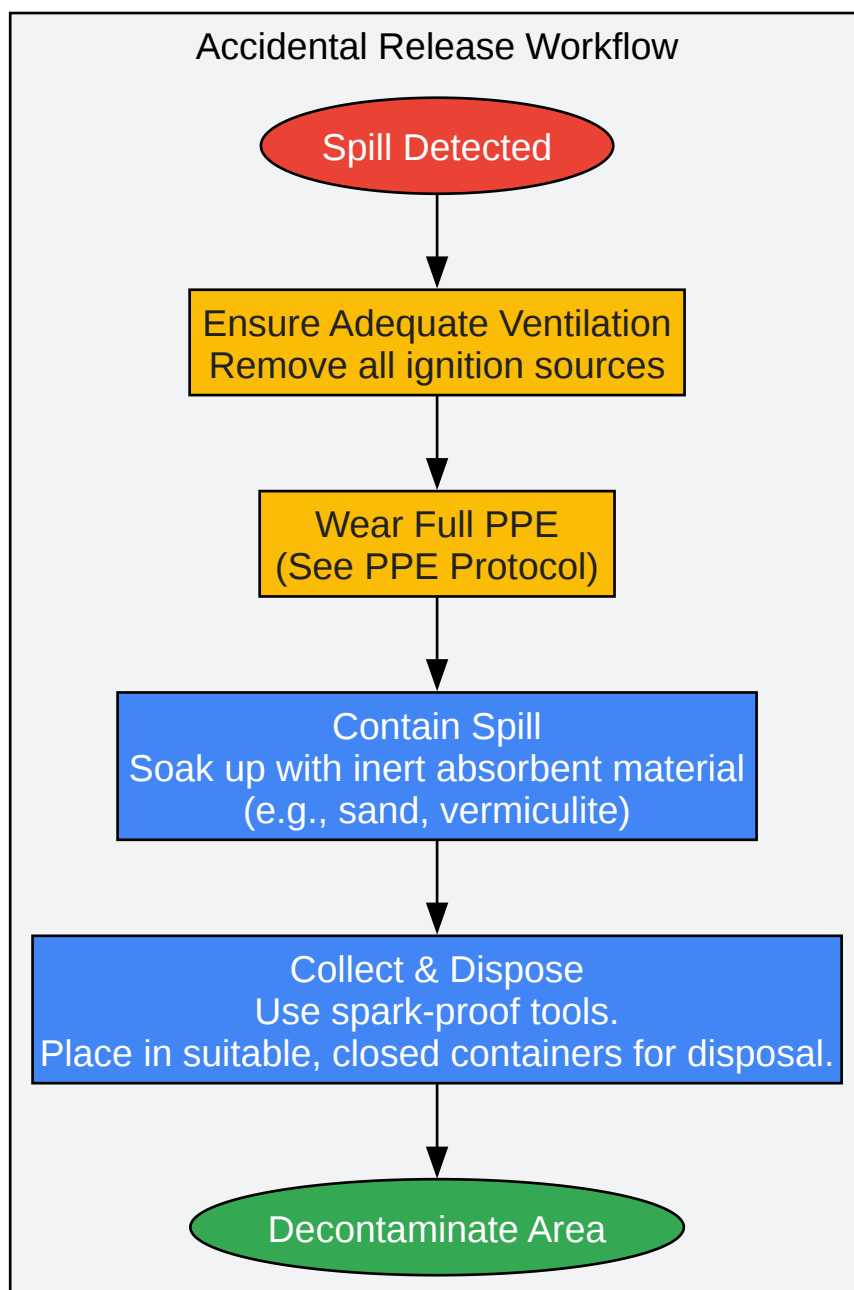
Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and flame.[\[5\]](#)

First-Aid Measures Protocol

In case of exposure, follow the first-aid protocol outlined in the diagram below. Seek immediate medical attention for all exposure routes.





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